

ethyl 5-cyano-2H-pyridine-1-carboxylate safety and handling precautions

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Compound of Interest

Compound Name: ethyl 5-cyano-2H-pyridine-1-carboxylate

Cat. No.: B009333

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An In-depth Technical Guide to the Safety and Handling of **ethyl 5-cyano-2H-pyridine-1-carboxylate** and Related Cyanopyridine Derivatives

Disclaimer: No direct safety and handling data was found for the specific compound **ethyl 5-cyano-2H-pyridine-1-carboxylate**. The following guide is based on safety information for structurally related cyanopyridine compounds. It is imperative to obtain the specific Safety Data Sheet (SDS) for **ethyl 5-cyano-2H-pyridine-1-carboxylate** before handling and to perform a thorough risk assessment.

This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the potential hazards and recommended handling precautions for **ethyl 5-cyano-2H-pyridine-1-carboxylate**, based on data from analogous compounds.

Hazard Identification and Classification

Based on data from related cyanopyridine derivatives, **ethyl 5-cyano-2H-pyridine-1-carboxylate** should be treated as a potentially hazardous substance. The primary hazards are expected to be related to the cyanopyridine functional group.

GHS Classification (Anticipated)

The Globally Harmonized System (GHS) classification for similar cyanopyridine compounds suggests the following potential hazards.

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. [1][2]
Serious Eye Damage/Eye Irritation	Category 1	H318	Causes serious eye damage.[1]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [3][4]
Acute Toxicity, Dermal	Category 3	H311	Toxic in contact with skin.[4]
Acute Toxicity, Inhalation	Category 3	H331	Toxic if inhaled.[4]

Signal Word

Danger[1]

Hazard and Precautionary Statements

The following tables summarize the anticipated hazard (H) and precautionary (P) statements.

Table 1: Hazard Statements

Code	Statement
H302	Harmful if swallowed.[1][2]
H311	Toxic in contact with skin.[4]
H315	Causes skin irritation.[3][4]
H318	Causes serious eye damage.[1]
H331	Toxic if inhaled.[4]

Table 2: Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
P264	Wash skin thoroughly after handling.[2][4][5][6][7]
P270	Do not eat, drink or smoke when using this product.[2][4][5][6][7]
P271	Use only outdoors or in a well-ventilated area.[4][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4][5][7]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
P302+P352	IF ON SKIN: Wash with plenty of water.[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
P310	Immediately call a POISON CENTER or doctor/physician.[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[4][7]
P501	Dispose of contents/container to an approved waste disposal plant.[4][6][7]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the anticipated toxicity and irritant properties of **ethyl 5-cyano-2H-pyridine-1-carboxylate**, stringent adherence to safety protocols is mandatory.

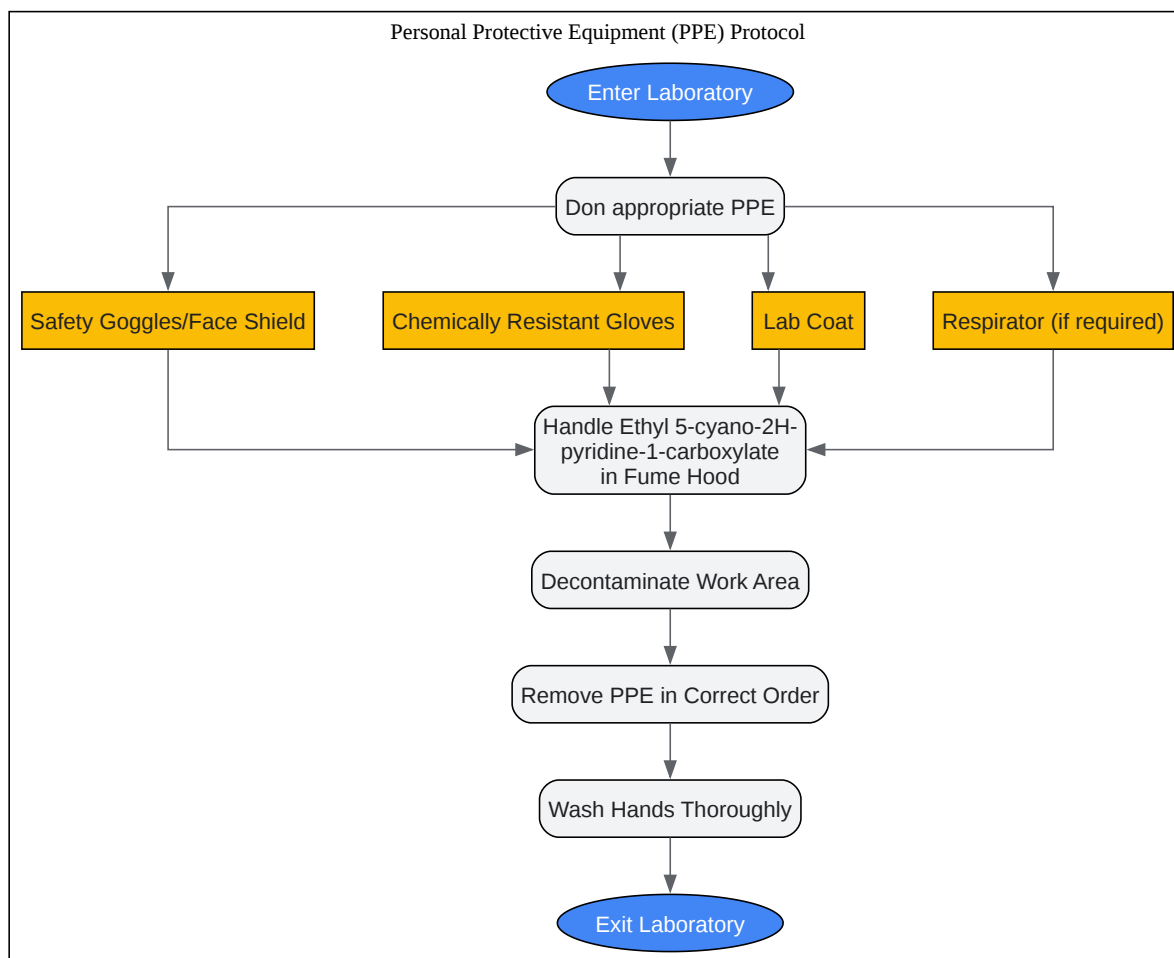
Engineering Controls

- Ventilation: All handling of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Containment: For procedures with a risk of aerosol or dust generation, use of a glove box is recommended.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn where there is a risk of splashing.[\[5\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Due to the potential for some cyanopyridine derivatives to penetrate standard rubber and plastic gloves, it is crucial to select gloves with appropriate chemical resistance.[\[8\]](#) Handle with gloves that have been inspected prior to use.
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Clothing: Wear impervious clothing to prevent skin contact.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or if ventilation is inadequate, a full-face respirator with appropriate cartridges should be used.[\[5\]](#)[\[6\]](#)



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Figure 1: General Personal Protective Equipment (PPE) Workflow.

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[3\]](#)[\[7\]](#)
- Contaminated work clothing should be laundered separately before reuse.[\[3\]](#)

First-Aid Measures

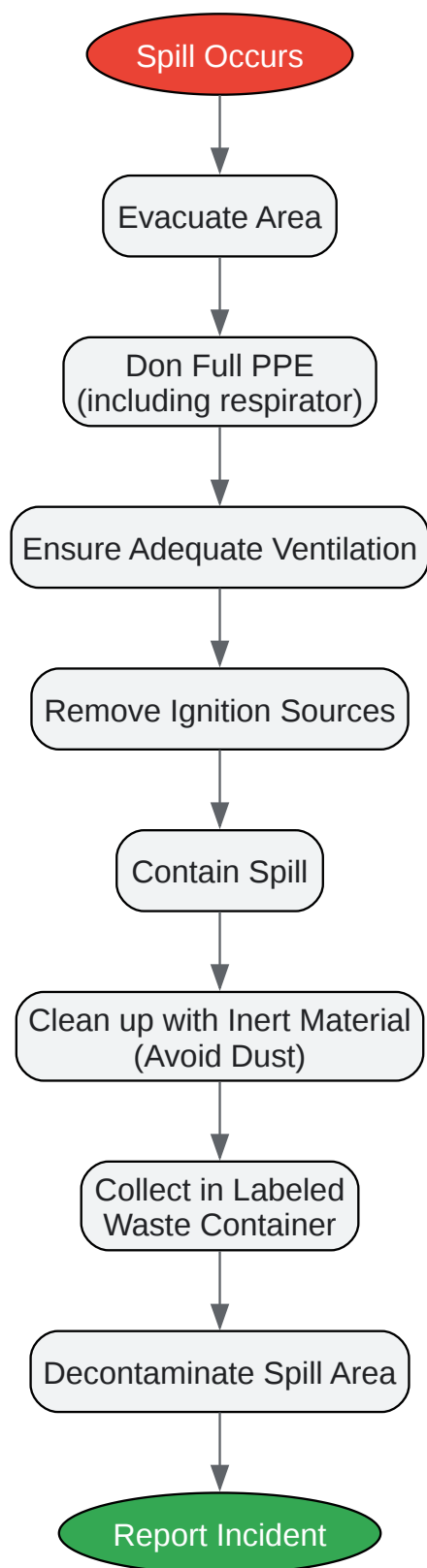
Immediate medical attention is crucial in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance. Seek immediate medical attention. [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [5] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [5]

Accidental Release and Spill Management

In the event of a spill, follow these emergency procedures.

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.^[5]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.^[5]
- Clean-up:
 - Wear full personal protective equipment, including respiratory protection.
 - For solid spills, use dry clean-up procedures and avoid generating dust.^[3]
 - Absorb liquid spills with an inert material (e.g., vermiculite, sand, or earth).
 - Collect the spilled material and place it in a suitable, labeled container for disposal.^{[3][5]}
- Decontamination: Wash the spill area thoroughly with soap and water.



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Figure 2: Logical Flow for Spill Response.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or area accessible only to authorized personnel.[\[4\]](#)

Disposal

- Dispose of this material and its container at an approved waste disposal facility.[\[4\]](#)[\[7\]](#)
- Disposal must be in accordance with all applicable federal, state, and local regulations. Do not allow the product to enter drains or waterways.

Physical and Chemical Properties (of related compounds)

The exact properties of **ethyl 5-cyano-2H-pyridine-1-carboxylate** are not available. The table below lists properties for a related isomer, Ethyl 5-cyano-2-pyridinecarboxylate.

Property	Value
CAS Number	41051-03-0 [1] [10]
Molecular Formula	C ₉ H ₈ N ₂ O ₂ [1] [10]
Molecular Weight	176.17 g/mol [1] [10]
Form	Solid [1]

This guide provides a framework for the safe handling of **ethyl 5-cyano-2H-pyridine-1-carboxylate** based on the known hazards of similar compounds. Researchers must exercise caution and seek out substance-specific data before commencing any experimental work.

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